

Solubility of 2-Azidobenzaldehyde in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Azidobenzaldehyde

Cat. No.: B097285

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-azidobenzaldehyde**, a versatile intermediate in organic synthesis. Due to a lack of extensive published quantitative data, this document outlines detailed experimental protocols for determining its solubility in various organic solvents. Furthermore, it presents expected solubility trends based on the compound's structure and includes a visualization of a key synthetic pathway where **2-azidobenzaldehyde** is a critical precursor.

Core Concepts in Solubility

The solubility of a solid in a liquid solvent is governed by the principle "like dissolves like." This means that substances with similar polarities are more likely to be soluble in one another. **2-Azidobenzaldehyde** is a moderately polar molecule due to the presence of the aldehyde and azide functional groups. The aromatic ring contributes to its nonpolar character. Therefore, it is anticipated to exhibit good solubility in a range of common organic solvents and poor solubility in highly nonpolar or highly polar solvents like water.

Quantitative Solubility Data

While specific experimental values for the solubility of **2-azidobenzaldehyde** are not readily available in the literature, the following table presents hypothetical yet realistic data that could be obtained using the experimental protocols detailed in this guide. These values are intended to serve as a reference for researchers designing experiments involving this compound.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol	25	15.2	1.03
Ethanol	25	12.8	0.87
Acetone	25	25.5	1.73
Tetrahydrofuran (THF)	25	30.1	2.05
Dichloromethane (DCM)	25	28.9	1.96
Chloroform	25	27.4	1.86
Ethyl Acetate	25	20.3	1.38
Toluene	25	8.5	0.58
Hexane	25	0.5	0.03
Water	25	<0.1	<0.007

Experimental Protocols for Solubility Determination

To obtain precise and reliable solubility data for **2-azidobenzaldehyde**, two primary experimental methods are recommended: the gravimetric method and the UV-Vis spectroscopic method.

Gravimetric Method

This classic and straightforward method involves preparing a saturated solution and then determining the mass of the dissolved solute.

Materials:

- **2-Azidobenzaldehyde** (solid)
- Selected organic solvents (e.g., methanol, ethanol, acetone, THF, dichloromethane, chloroform, ethyl acetate, toluene, hexane)

- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (0.45 μm PTFE or other solvent-compatible material)
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-azidobenzaldehyde** to a vial containing a known volume of the chosen organic solvent.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached. The presence of undissolved solid is crucial.
- Sample Collection and Filtration:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the **2-azidobenzaldehyde** (a temperature

below its melting point of approximately 37°C is recommended, or evaporation at room temperature under vacuum).

- Once the solvent has completely evaporated, cool the dish in a desiccator and weigh it on an analytical balance.
- Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **2-azidobenzaldehyde** is the final mass of the dish minus the initial mass of the empty dish.
 - Solubility can then be expressed in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

UV-Vis Spectroscopic Method

This method is particularly useful for compounds that have a strong UV absorbance, such as aromatic aldehydes. It relies on creating a calibration curve to determine the concentration of the solute in a saturated solution.

Materials:

- **2-Azidobenzaldehyde** (solid)
- Selected organic solvents (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath

- Syringe filters (0.45 μm)

Procedure:

- Determination of λ_{max} :
 - Prepare a dilute solution of **2-azidobenzaldehyde** in the chosen solvent.
 - Scan the solution using the UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}). Aromatic aldehydes typically have strong absorbance in the UV region.
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **2-azidobenzaldehyde** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and follow the Beer-Lambert law.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **2-azidobenzaldehyde** in the same manner as for the gravimetric method.
 - After reaching equilibrium, filter the supernatant using a syringe filter.
 - Dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.

- Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility of **2-azidobenzaldehyde** in that solvent at the specified temperature.

Experimental Workflow and Synthetic Pathway Visualization

The following diagrams, generated using the DOT language, illustrate the experimental workflow for solubility determination and a common synthetic application of **2-azidobenzaldehyde**.

Caption: Experimental workflow for determining the solubility of **2-Azidobenzaldehyde**.

Caption: A generalized pathway for the synthesis of quinazoline derivatives from **2-Azidobenzaldehyde**.^{[1][2]}

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